

"1-(4-Chlorophenyl)-3-(4-fluorophenyl)urea" basic properties

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-3-(4-fluorophenyl)urea

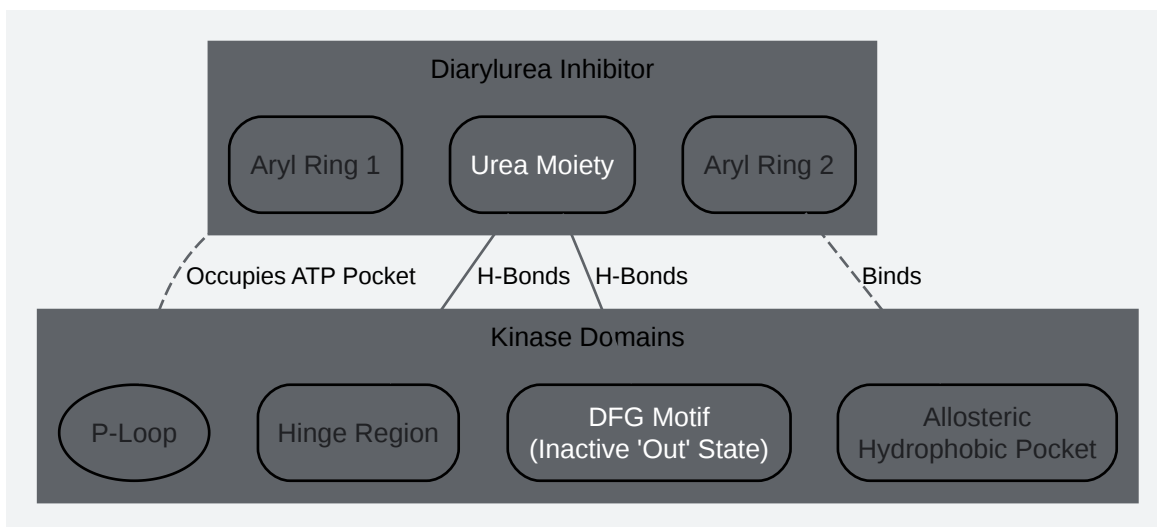
CAS No.: 404-51-3

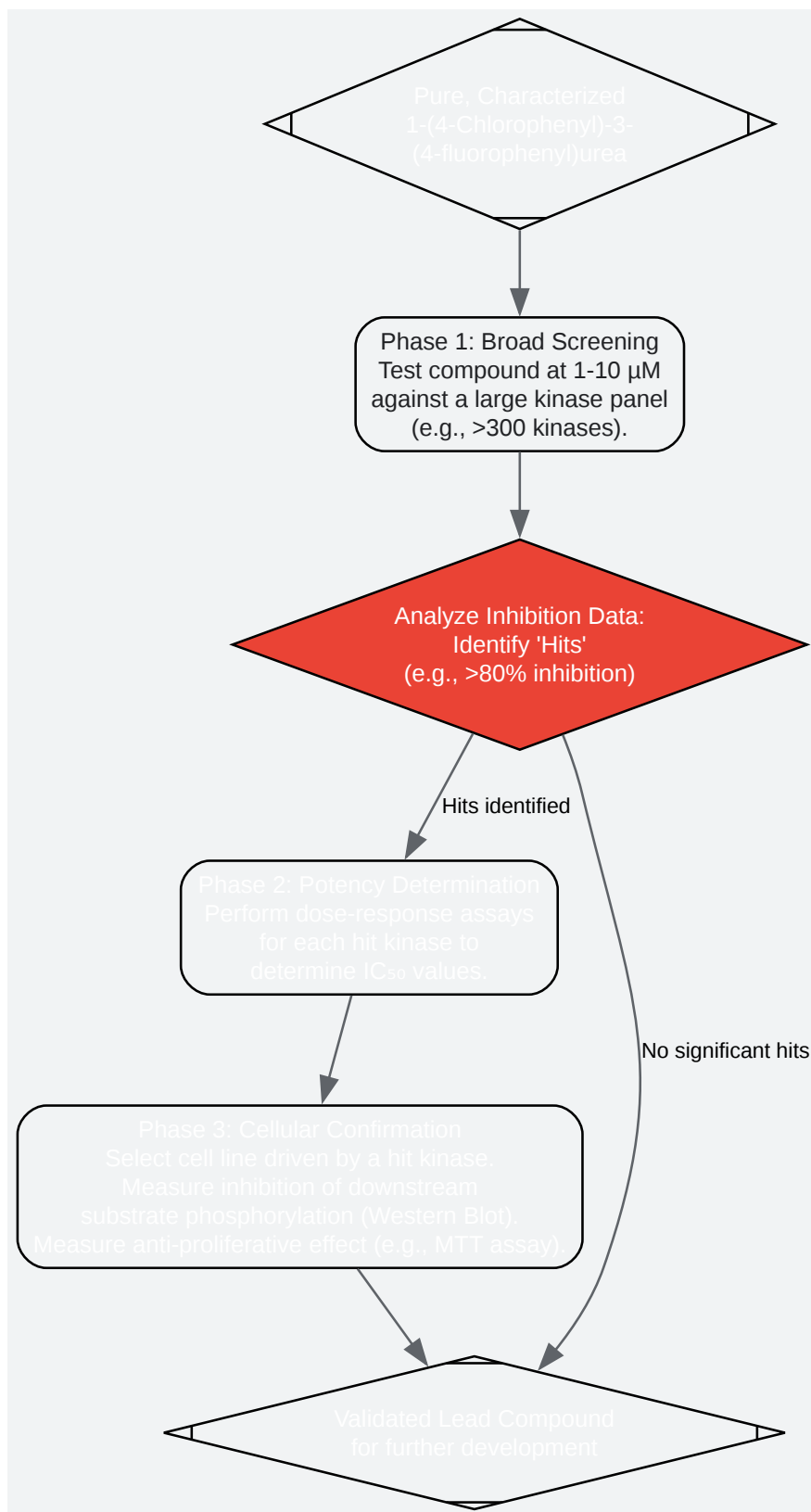
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Chemical Identity and Structural Significance

1-(4-Chlorophenyl)-3-(4-fluorophenyl)urea belongs to the N,N'-diarylurea class of compounds. This structural motif is a cornerstone in modern medicinal chemistry, serving as a "privileged scaffold" for the development of potent kinase inhibitors.[1][2] The central urea group is an effective hydrogen bond donor and acceptor, which is critical for binding to the hinge region of protein kinases.[1] The two flanking aryl rings—in this case, a 4-chlorophenyl group and a 4-fluorophenyl group—are positioned to interact with specific hydrophobic pockets within the kinase ATP-binding site. The specific halogen substitutions are not merely decorative; they significantly influence the compound's electronic properties, lipophilicity, and metabolic stability, thereby modulating its overall pharmacological profile.





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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Research and development of N,N'-diarylureas as anti-tumor agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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